

Commercial Availability and Synthetic Utility of 2-Iodopentane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodopentane

Cat. No.: B127505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2-iodopentane** (CAS No. 637-97-8), a versatile secondary alkyl iodide crucial for various applications in organic synthesis, including pharmaceutical and agrochemical research.^[1] The document details current suppliers, product specifications, and pricing, alongside representative experimental protocols for its use in key synthetic transformations.

Commercial Suppliers and Product Specifications

2-Iodopentane is readily available from a range of chemical suppliers, catering to needs from small-scale research to bulk quantities. Purity levels typically range from 95% to over 98%. The following table summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Biosynth[2]	---	100 mg, 1 g	\$389.00 (100 mg), \$1,239.00 (1 g)	Lead time of 3-4 weeks.
LookChem[3]	95% - 98%	5 mg - 100 g	Varies by supplier. e.g., AHH: \$710.00 (100g, 98%); American Custom Chemicals: \$496.54 (5mg, 95%); TRC: \$185.00 (500mg)	Marketplace with multiple distributors.
Santa Cruz Biotechnology[4]	---	---	---	For research use only.
Benchchem[5]	---	---	---	Notes its use as a substrate for studying nucleophilic substitution.
MOLBASE[6]	96% - ≥98%	1 g - 1 ton	---	Lists multiple suppliers, primarily based in China.
CymitQuimica[1][7]	Min. 95%	---	---	Provides general chemical and safety information.
Career Henan Chemical Co.[6]	98%	2 g	---	Listed on MOLBASE.

Chengdu SinoStandards Bio-Tech Co.,Ltd. [6]	98%	1 g	---	Listed on MOLBASE.
Tetrahedron Scientific Inc.[6]	96%	25 kg, 1 ton	---	Listed on MOLBASE.

Disclaimer: Prices and availability are subject to change. Please consult the supplier's website for the most current information.

Key Synthetic Applications and Experimental Protocols

As a secondary alkyl iodide, **2-iodopentane** is a valuable reagent in synthetic organic chemistry. The carbon-iodine bond is the weakest among the carbon-halogen bonds, making the iodine atom an excellent leaving group in nucleophilic substitution and elimination reactions.[5] It serves as a key intermediate for introducing the pentan-2-yl group into molecules and for stereochemical studies.[5]

Nucleophilic Substitution (SN2) Reactions

2-Iodopentane is an excellent substrate for SN2 reactions, where a nucleophile attacks the carbon atom bearing the iodine, leading to inversion of stereochemistry. A common application is the synthesis of other 2-substituted pentane derivatives.

Representative Protocol: Synthesis of an Azide via SN2 Reaction

This protocol is a generalized procedure based on microwave-assisted synthesis of alkyl azides.[8]

Materials:

- **2-Iodopentane**
- Sodium azide (NaN_3)

- Water (as solvent)
- Microwave reactor
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Procedure:

- In a microwave-safe reaction vessel, combine **2-iodopentane** (1.0 eq.), sodium azide (1.2-1.5 eq.), and water.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a set temperature (e.g., 100-150 °C) for a specified time (e.g., 10-30 minutes), with stirring.
- After the reaction is complete, cool the vessel to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with water and brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude 2-azidopentane.
- Purify the product as necessary, typically by column chromatography.

Grignard Reagent Formation

2-Iodopentane can be used to prepare the corresponding Grignard reagent, pentan-2-ylmagnesium iodide. This organometallic reagent is a powerful nucleophile and strong base, widely used for forming new carbon-carbon bonds.

Representative Protocol: Formation of Pentan-2-ylmagnesium Iodide

This protocol is a generalized procedure for Grignard reagent formation.[\[4\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- **2-Iodopentane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (for activation)
- Three-neck round-bottom flask, flame-dried
- Reflux condenser with a drying tube
- Addition funnel
- Magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)

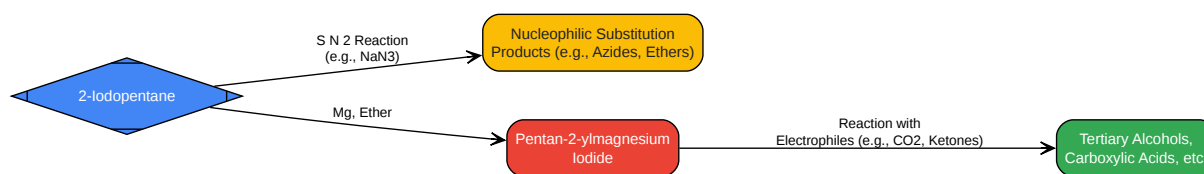
Procedure:

- Set up the flame-dried glassware under an inert atmosphere. Place magnesium turnings (1.2-1.5 eq.) in the flask.
- Add a small crystal of iodine to activate the magnesium surface.
- In the addition funnel, prepare a solution of **2-iodopentane** (1.0 eq.) in the anhydrous solvent.

- Add a small portion of the **2-iodopentane** solution to the magnesium turnings. The reaction may need gentle warming to initiate, which is often indicated by bubbling and the disappearance of the iodine color.
- Once the reaction has started, add the remaining **2-iodopentane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture (with gentle heating if necessary) until the magnesium is consumed.
- The resulting grey/brown solution is the Grignard reagent, which should be used immediately in the subsequent reaction step.

Visualization of Synthetic Pathways

The following diagram illustrates the central role of **2-iodopentane** as a precursor in common synthetic transformations.



[Click to download full resolution via product page](#)

Caption: Key synthetic pathways involving **2-Iodopentane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 2. benchchem.com [benchchem.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. benchchem.com [benchchem.com]
- 5. webassign.net [webassign.net]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. m.youtube.com [m.youtube.com]
- 8. Revisiting Nucleophilic Substitution Reactions: Microwave-Assisted Synthesis of Azides, Thiocyanates, and Sulfones in an Aqueous Medium [organic-chemistry.org]
- 9. web.mnstate.edu [web.mnstate.edu]
- 10. chemguide.co.uk [chemguide.co.uk]
- To cite this document: BenchChem. [Commercial Availability and Synthetic Utility of 2-Iodopentane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127505#commercial-availability-and-suppliers-of-2-iodopentane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com